

5-Methyl-4-hexenal molecular formula and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methyl-4-hexenal

Cat. No.: B1624985

[Get Quote](#)

An In-depth Technical Guide to 5-Methyl-4-hexenal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Methyl-4-hexenal**, including its molecular structure, key quantitative data, and a representative protocol for its synthesis.

Core Compound Identification and Structure

5-Methyl-4-hexenal, also known by synonyms such as 4-Isoheptenal and 5-Methyl-4-hexen-1-al, is an organic compound classified as an unsaturated aldehyde.^{[1][2]} Its molecular formula is C₇H₁₂O.^{[3][4]} The structure consists of a six-carbon chain with a terminal aldehyde group (a carbonyl group at position 1), a carbon-carbon double bond between positions 4 and 5, and a methyl group attached to carbon 5.^[2] This α,β -unsaturated aldehyde structure is responsible for its characteristic reactivity.^[5] At room temperature, it is a colorless to pale yellow liquid with a distinct green, grassy odor and is soluble in organic solvents.^[2]

Chemical Structure:

- IUPAC Name: 5-methylhex-4-enal^[5]
- CAS Registry Number: 764-32-9^[5]

- Molecular Formula: C₇H₁₂O^[5]
- SMILES: CC(=CCCC=O)C^[4]
- InChI Key: FGQDVQHPEUMVJL-UHFFFAOYSA-N^[5]

Quantitative Data Summary

The following table summarizes key quantitative physical and chemical properties of **5-Methyl-4-hexenal**.

| Property | Value | Reference(s) |
|-----------------------------|-------------------------|--------------|
| Molecular Weight | 112.17 g/mol | [5] |
| Boiling Point | 150 °C | [6] |
| Density | 0.832 g/cm ³ | [6] |
| Flash Point | 34 °C | [6] |
| Melting Point (estimate) | -53.35 °C | [6] |
| Refractive Index (estimate) | 1.4294 | [6] |
| XlogP (predicted) | 1.6 | [4] |

Chemical Reactivity and Applications

Due to its unsaturated aldehyde functional group, **5-Methyl-4-hexenal** undergoes several types of chemical reactions:

- Oxidation: The aldehyde group can be oxidized to form the corresponding carboxylic acid.^[5]
- Reduction: The carbonyl group can be reduced to a primary alcohol.^[5]
- Addition Reactions: The carbon-carbon double bond can undergo addition reactions with reagents like halogens and hydrogen.^[5]

- Condensation Reactions: It can participate in aldol condensation reactions, allowing for the formation of larger molecules.^[5]

These reactive properties make **5-Methyl-4-hexenal** a useful intermediate in the synthesis of more complex organic compounds.^[5] It is also utilized in the flavor and fragrance industry to impart specific scents to various products.^[5]

Experimental Protocols

A. Representative Synthesis via Aldol Condensation

One of the primary synthetic routes to α,β -unsaturated aldehydes like **5-Methyl-4-hexenal** is through an aldol condensation reaction.^[5] The following is a representative protocol for the synthesis of **5-Methyl-4-hexenal** from isobutyraldehyde and 3-butenal (a protected form of acrolein or a suitable equivalent).

Materials:

- Isobutyraldehyde (2-methylpropanal)
- 3-Butenal (or a suitable precursor/equivalent)
- Sodium hydroxide (NaOH) solution (e.g., 10% aqueous) or another suitable base
- Diethyl ether or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate or sodium sulfate for drying
- Deionized water
- Standard laboratory glassware for reaction, extraction, and distillation

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool a solution of isobutyraldehyde in a suitable solvent (e.g., ethanol) to 0-5 °C in an ice bath.

- **Base Addition:** Slowly add a catalytic amount of aqueous sodium hydroxide solution to the cooled isobutyraldehyde solution while stirring.
- **Aldehyde Addition:** Add 3-butenal dropwise from the dropping funnel to the reaction mixture over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, allow the mixture to stir at a controlled temperature (e.g., 0–25°C) for several hours to overnight, monitoring the reaction progress by thin-layer chromatography (TLC).^[5]
- **Workup:** Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., 1 M HCl) to a pH of ~7. Transfer the mixture to a separatory funnel.
- **Extraction:** Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine (saturated NaCl solution) and then dry over anhydrous magnesium sulfate.
- **Purification:** Filter to remove the drying agent and concentrate the solvent using a rotary evaporator. The crude product can then be purified by fractional distillation under reduced pressure to yield pure **5-Methyl-4-hexenal**.

B. Spectroscopic Characterization

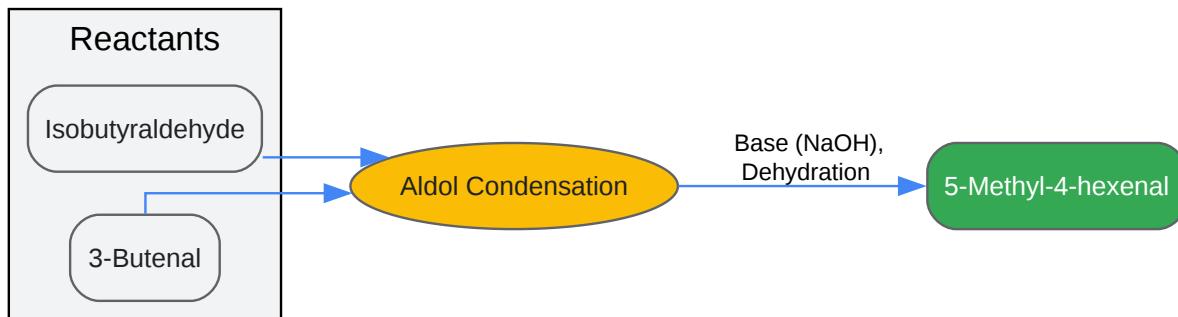
The structure of the synthesized **5-Methyl-4-hexenal** can be confirmed using standard spectroscopic techniques.

- **¹H NMR:** Expected signals would include a characteristic aldehyde proton (doublet, ~9.5–10 ppm), signals for the vinylic protons on the double bond (multiplet, δ 5.0–6.0 ppm), and resonances for the methyl groups (δ 0.9–1.5 ppm).
- **IR Spectroscopy:** The presence of the α,β -unsaturated aldehyde is confirmed by strong absorption bands for the carbonyl group (C=O) around 1700–1720 cm^{-1} and the carbon–carbon double bond (C=C) around 1600–1650 cm^{-1} .

Visualized Synthesis and Reaction Pathway

The following diagrams illustrate the synthesis of **5-Methyl-4-hexenal** via aldol condensation and its subsequent primary reactions.

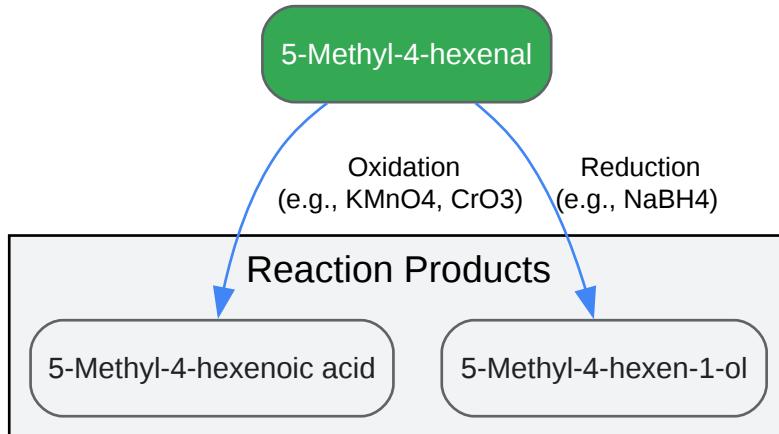
Synthesis of 5-Methyl-4-hexenal via Aldol Condensation



[Click to download full resolution via product page](#)

Caption: Synthesis of **5-Methyl-4-hexenal** via Aldol Condensation.

Key Reactions of 5-Methyl-4-hexenal



[Click to download full resolution via product page](#)

Caption: Key Reactions of **5-Methyl-4-hexenal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of α,β -unsaturated carbonyl compounds via a visible-light-promoted organocatalytic aerobic oxidation - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 5-Methyl-4-hexenal | C7H12O | CID 10866298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 5-methyl-4-hexenal (C7H12O) [pubchemlite.lcsb.uni.lu]
- 5. 5-Methyl-4-hexenal | 764-32-9 | Benchchem [benchchem.com]
- 6. 4-Hexenal, 5-methyl- CAS#: 764-32-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [5-Methyl-4-hexenal molecular formula and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1624985#5-methyl-4-hexenal-molecular-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

